

Application Notes and Protocols: Synthesis of Barbiturates Using Diethyl 2-Phenethylmalonate

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Compound of Interest

Compound Name: Diethyl 2-phenethylmalonate

CAS No.: 6628-68-8

Cat. No.: B1293628

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Introduction

Barbiturates are a class of sedative-hypnotic drugs derived from barbituric acid. The pharmacological properties of these compounds are largely determined by the nature of the substituents at the 5-position of the barbituric acid ring. **Diethyl 2-phenethylmalonate** is a key intermediate in the synthesis of certain barbiturates, where the phenethyl group confers specific lipophilicity and metabolic characteristics to the final molecule. The most prominent example of a barbiturate synthesized from a similarly structured precursor (diethyl ethylphenylmalonate) is phenobarbital, a long-acting anticonvulsant and sedative.^{[1][2]}

This document provides detailed application notes and experimental protocols for the synthesis of barbiturates using **diethyl 2-phenethylmalonate**. It covers the preparation of the substituted malonic ester and its subsequent condensation with urea to form the final barbiturate product.

Core Synthesis Pathway

The synthesis of a 5-phenethyl-substituted barbiturate involves a two-stage process:

- Synthesis of **Diethyl 2-Phenethylmalonate**: This intermediate is prepared by the alkylation of diethyl malonate with a phenethyl halide.
- Condensation with Urea: The substituted diethyl malonate is then condensed with urea in the presence of a strong base to form the heterocyclic barbiturate ring.

Data Presentation

The following tables summarize key quantitative data for the starting materials, intermediates, and a representative final product, phenobarbital (5-ethyl-5-phenylbarbituric acid), which is structurally related and provides a good reference for the expected properties of a 5-phenethyl barbiturate.

Table 1: Physicochemical Properties of Key Compounds

Compound	Molecular Formula	Molar Mass (g/mol)	Melting Point (°C)	Boiling Point (°C)
Diethyl Malonate	C ₇ H ₁₂ O ₄	160.17	-50	199.3
(2-Bromoethyl)benzene	C ₈ H ₉ Br	185.06	-56	220-221
Diethyl 2-Phenethylmalonate	C ₁₅ H ₂₀ O ₄	264.32	N/A	165-167 (5 mmHg)
Urea	CH ₄ N ₂ O	60.06	132.7	Decomposes
Phenobarbital	C ₁₂ H ₁₂ N ₂ O ₃	232.24	174-178[3][4]	138-140 (12 torr) [3]

Table 2: Spectroscopic Data for Phenobarbital (Representative Product)

Spectroscopic Technique	Key Absorptions/Signals
Infrared (IR) Spectroscopy (cm ⁻¹)	3193, 3087 (unsaturated C-H stretch, benzene ring), 1757, 1715 (C=O stretch), 1595, 1523, 1496 (benzene ring skeleton vibration), 774, 701 (benzene C-H out-of-plane bend)[5]

Table 3: Reaction Yields

Reaction	Product	Reported Yield
Synthesis of Phenobarbital	5-Ethyl-5-phenylbarbituric acid	17.45%[6][7]
Synthesis of Diethyl Phenylethylmalonate	Diethyl 2-phenethylmalonate	88.86 - 90.92%[8]

Experimental Protocols

Protocol 1: Synthesis of Diethyl 2-Phenethylmalonate

This protocol is adapted from established malonic ester alkylation procedures.[9]

Materials:

- Diethyl malonate
- (2-Bromoethyl)benzene (Phenethyl bromide)
- Sodium ethoxide (can be prepared in situ from sodium metal and absolute ethanol)
- Absolute ethanol
- Toluene
- Hydrochloric acid (dilute)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate

Apparatus:

- Round-bottom flask with a reflux condenser and a dropping funnel
- Heating mantle or oil bath
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- **Preparation of Sodium Ethoxide:** In a round-bottom flask equipped with a reflux condenser, dissolve sodium metal (1 equivalent) in absolute ethanol under an inert atmosphere to prepare sodium ethoxide.
- **Enolate Formation:** To the sodium ethoxide solution, add diethyl malonate (1 equivalent) dropwise at room temperature with stirring.
- **Alkylation:** Add (2-bromoethyl)benzene (1 equivalent) dropwise to the reaction mixture.
- **Reflux:** Heat the mixture to reflux and maintain for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After cooling to room temperature, carefully add dilute hydrochloric acid to neutralize the mixture.
- **Extraction:** Transfer the mixture to a separatory funnel and extract with toluene or diethyl ether.
- **Washing:** Wash the organic layer sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to obtain crude **diethyl 2-phenethylmalonate**.

- Purification: The crude product can be purified by vacuum distillation.

Protocol 2: Synthesis of 5-Phenethylbarbituric Acid

This protocol describes the condensation of **diethyl 2-phenethylmalonate** with urea.

Materials:

- **Diethyl 2-phenethylmalonate**
- Urea (dry)
- Sodium metal
- Absolute ethanol
- Concentrated Hydrochloric Acid
- Distilled water

Apparatus:

- Round-bottom flask (2 L)
- Reflux condenser with a calcium chloride guard tube
- Oil bath
- Büchner funnel and filter flask
- Beakers

Procedure:

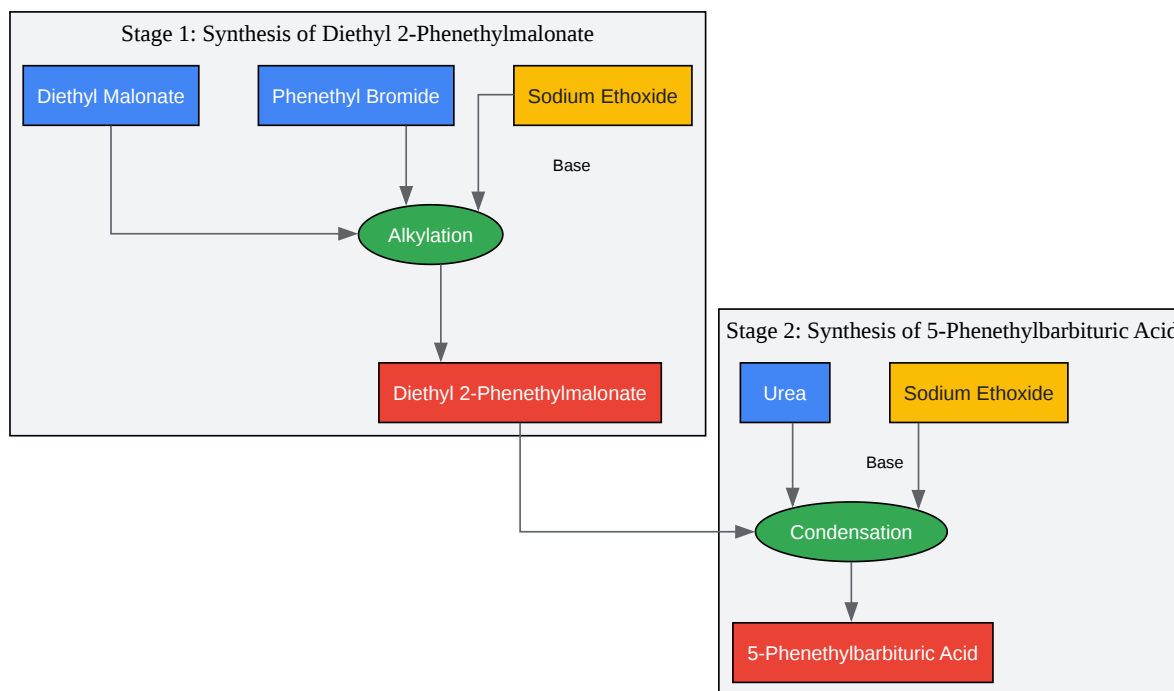
- Preparation of Sodium Ethoxide: In a 2 L round-bottom flask fitted with a reflux condenser, dissolve 11.5 g of finely cut sodium metal in 250 mL of absolute ethanol.[\[10\]](#)
- Addition of Reactants: To the sodium ethoxide solution, add the synthesized **diethyl 2-phenethylmalonate** (0.5 mol). Separately, dissolve 30 g of dry urea in 250 mL of hot

(approx. 70°C) absolute ethanol and add this solution to the flask.[\[10\]](#)

- Reflux: Shake the mixture well and reflux for 7 hours using an oil bath heated to 110°C. A white solid, the sodium salt of the barbiturate, should precipitate.[\[10\]](#)
- Work-up and Isolation: After the reaction is complete, add 500 mL of hot water (approx. 50°C) to dissolve the solid.[\[10\]](#)
- Precipitation: Carefully acidify the solution with concentrated hydrochloric acid until it is acidic to litmus paper. This will precipitate the 5-phenethylbarbituric acid.[\[10\]](#)
- Crystallization: Cool the clear solution in an ice bath overnight to allow the product to crystallize.[\[10\]](#)
- Filtration and Drying: Collect the white product by filtration using a Büchner funnel, wash with cold water, and dry in an oven at 100-110°C for 3-4 hours.[\[10\]](#)
- Purification: The crude product can be further purified by recrystallization from a suitable solvent such as ethanol.[\[10\]](#)

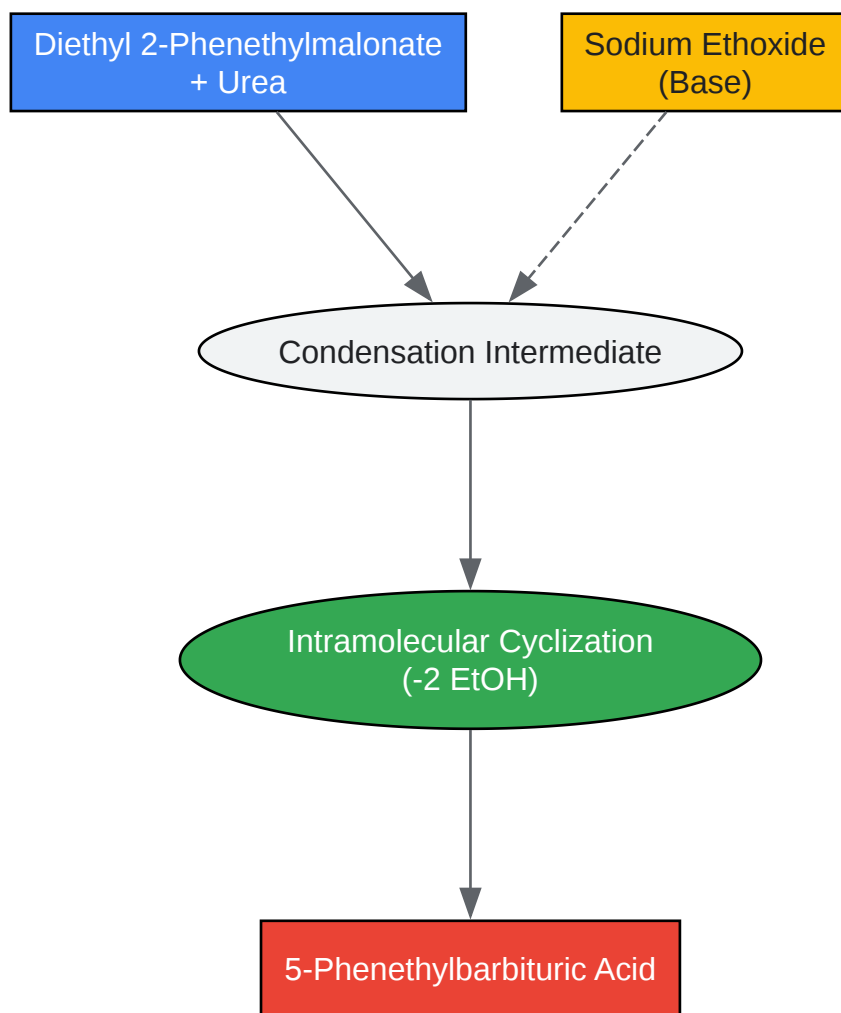
Visualizations

The following diagrams illustrate the experimental workflow and the core chemical transformation.



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Caption: Overall workflow for the synthesis of 5-phenethylbarbituric acid.



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Caption: Key steps in the condensation reaction to form the barbiturate ring.

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